

Architectural & Functional Versatility of Diaminopropionic Acid (DAP) Derivatives

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Compound of Interest

Compound Name: *Fmoc-Dap(Aloc)-OH*

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Executive Summary

2,3-Diaminopropionic acid (DAP) represents a critical junction in the landscape of non-proteinogenic amino acids.[1] Structurally analogous to serine (where the hydroxyl is replaced by an amine) and a lower homolog of lysine and ornithine, DAP offers unique physicochemical properties—most notably a significantly lower pKa for its

-amine compared to its higher homologs.[2] This guide dissects the chemical architecture, synthetic accessibility, and biological duality of DAP derivatives, transitioning from their utility as versatile handles in peptidomimetics to their role as potent neurotoxins (e.g.,

-ODAP).

Chemical Architecture & Physicochemical Properties[3]

Structural Homology and pKa Shift

DAP is the smallest chiral diamino acid. Its utility in drug design stems from the proximity of the two amino groups, which creates a unique electronic environment. Unlike Lysine (

-NH

pKa

10.5) or Ornithine (

-NH

pKa

10.7), the

-amine of DAP exhibits a markedly lower pKa.

Amino Acid	Side Chain Length	Side Chain pKa (approx.)	Electronic Effect
DAP	1 Carbon	~6.7 - 8.0*	Electron-withdrawing effect of -system lowers basicity.
Ornithine	3 Carbons	~10.7	Standard aliphatic amine behavior.
Lysine	4 Carbons	~10.5	Standard aliphatic amine behavior.

*Note: The pKa of the

-amine in DAP is highly sensitive to the ionization state of the

-amine and carboxylate. In peptides, it can drop significantly, making it a potential pH-sensitive switch in physiological environments.

Stereochemical Considerations

While L-DAP ((S)-2,3-diaminopropionic acid) is the most common scaffold derived from natural precursors like L-Asparagine or L-Serine, D-DAP is frequently employed in peptidomimetics to induce reverse turns or stabilize

-hairpin structures.

Synthetic Methodologies: The Hofmann Rearrangement[4][5]

While DAP can be synthesized via the Schmidt reaction or Curtius rearrangement, the Hofmann Rearrangement of Asparagine derivatives using hypervalent iodine reagents (PIDA) is the most robust, scalable, and "green" protocol for the laboratory setting. It avoids the use of elemental bromine and preserves stereochemical integrity.

Reaction Logic

The transformation converts the side-chain amide of Asparagine (Asn) directly into the primary amine of DAP, shortening the carbon chain by one.

Mechanism:

- Oxidation: Iodosobenzene diacetate (PIDA) oxidizes the amide nitrogen.
- Rearrangement: The carbonyl carbon migrates, releasing CO (decarboxylation).
- Hydrolysis: The isocyanate intermediate is hydrolyzed to the amine.[3][4]

Visualization of Synthesis Workflow



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Caption: Figure 1. Streamlined synthesis of N-Boc-L-DAP via Hofmann rearrangement of Asparagine using hypervalent iodine (PIDA).

Experimental Protocol: Synthesis of N-Boc-L-DAP

Objective: Conversion of N

-Boc-L-Asparagine to N

-Boc-L-2,3-diaminopropionic acid. Scale: 10 mmol input.

Materials

- Substrate: N

-Boc-L-Asparagine (2.32 g, 10 mmol)
- Reagent: (Diacetoxyiodo)benzene (PIDA) (3.54 g, 11 mmol)
- Solvent: Ethyl Acetate (EtOAc) / Acetonitrile (MeCN) / Water (2:2:1 ratio)
- Quench: 1M HCl, Diethyl Ether

Step-by-Step Methodology

- Preparation: In a 100 mL round-bottom flask, suspend N

-Boc-L-Asparagine (10 mmol) in a solvent mixture of EtOAc/MeCN/H

O (20 mL: 20 mL: 10 mL). The water is crucial for the hydrolysis of the isocyanate intermediate.
- Reaction: Add PIDA (11 mmol) in a single portion at room temperature (approx. 20–25°C).
- Monitoring: Stir the mixture for 4–6 hours. The suspension will gradually clear as the reaction proceeds and CO

evolves.
 - Validation: Monitor by TLC (ninhydrin stain). The starting material (Asn derivative) will disappear, and a new amine-positive spot (DAP) will appear near the baseline.
- Workup:
 - Concentrate the mixture under reduced pressure to remove organic solvents.
 - Wash the remaining aqueous phase with Diethyl Ether (3 x 20 mL) to remove iodobenzene (byproduct) and unreacted PIDA.

- Isolation: Lyophilize the aqueous phase to obtain the crude product as a hydrochloride salt, or adjust pH to isoelectric point for precipitation if free base is desired.
- Yield Check: Expected yield is 70–85%.

Biological Significance: The ODAP Paradox

While DAP derivatives are useful synthetic tools, the specific derivative

-N-oxalyl-L-

-diaminopropionic acid (

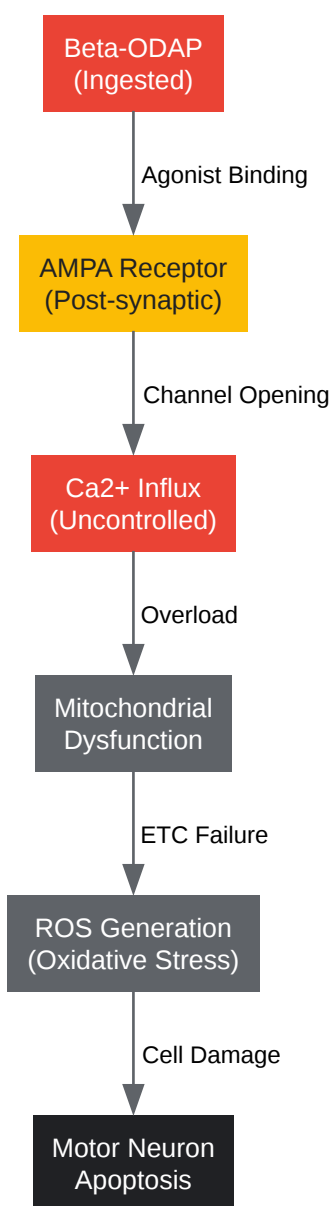
-ODAP) is a potent neurotoxin found in the grass pea (*Lathyrus sativus*). It is the causative agent of Neurolathyrism, a motor neuron disease.^[5]

Mechanism of Action

-ODAP acts as a structural analogue of Glutamate. It binds to non-NMDA glutamate receptors, specifically the AMPA receptors, causing prolonged depolarization.

- Excitotoxicity: Chronic overstimulation leads to massive Ca influx.
- Mitochondrial Failure: High intracellular Ca compromises mitochondrial membrane potential, leading to ROS (Reactive Oxygen Species) generation and eventual apoptosis of motor neurons.

Visualization of Excitotoxicity Pathway



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Caption: Figure 2. Excitotoxic cascade triggered by ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">

-ODAP binding to AMPA receptors, leading to motor neuron degeneration.

Applications in Drug Discovery[8][9]

Peptidomimetics and Constrained Peptides

DAP derivatives are extensively used to restrict the conformational freedom of peptides.

- Turn Mimetics: The short side chain allows DAP to act as a bridgehead for lactam cyclization (e.g., DAP side chain amine coupled to Asp/Glu side chain carboxyl). This stabilizes -turns.
- Stapled Peptides: DAP can be functionalized with alkene handles to perform Ring-Closing Metathesis (RCM), creating "stapled" peptides with enhanced proteolytic stability.

Bio-orthogonal Handles

The derivative Fmoc-Dap(Alloc)-OH is a standard building block in Solid Phase Peptide Synthesis (SPPS). The Alloc (Allyloxycarbonyl) group is orthogonal to standard Fmoc/Boc protocols.

- Protocol Insight: The Alloc group can be removed selectively on-resin using Pd(PPh₃)₄ and a scavenger (like Phenylsilane), exposing the -amine for site-specific labeling (e.g., with fluorophores or drugs) while the peptide is still attached to the solid support.

Antibiotic Scaffolds

DAP is a core component of the tuberactinomycin family of antibiotics (e.g., Viomycin, Capreomycin), which are used to treat multidrug-resistant tuberculosis. The DAP residue is essential for the formation of the cyclic peptide core that binds to bacterial ribosomes.

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